

In-Depth Technical Guide to 1-Octylpyridinium Chloride: Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Octylpyridinium

Cat. No.: B14679969

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical properties of **1-octylpyridinium** chloride, a cationic surfactant and ionic liquid. The information presented is intended to support research and development activities where this compound's properties are of interest.

Core Physicochemical Data

The melting point and density of **1-octylpyridinium** chloride are crucial parameters for its application in various scientific fields. A summary of these properties is provided in the table below.

Property	Value
Melting Point	118-121 °C ^[1]
Density	Not available in the searched literature

Experimental Protocols

Detailed experimental methodologies are essential for the replication and validation of scientific findings. The following sections outline the typical procedures used to determine the melting point and density of ionic liquids like **1-octylpyridinium** chloride.

Melting Point Determination

The melting point of **1-octylpyridinium** chloride can be determined using a standard capillary melting point apparatus.

Procedure:

- A small, dry sample of **1-octylpyridinium** chloride is finely powdered.
- The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a steady rate of 1-2 °C per minute.
- The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

For hygroscopic substances like **1-octylpyridinium** chloride, it is crucial to handle the sample in a dry environment, such as a glove box, and to use sealed capillary tubes to prevent the absorption of atmospheric moisture, which can affect the melting point.

Density Determination

The density of ionic liquids is commonly measured using a vibrating tube densimeter.

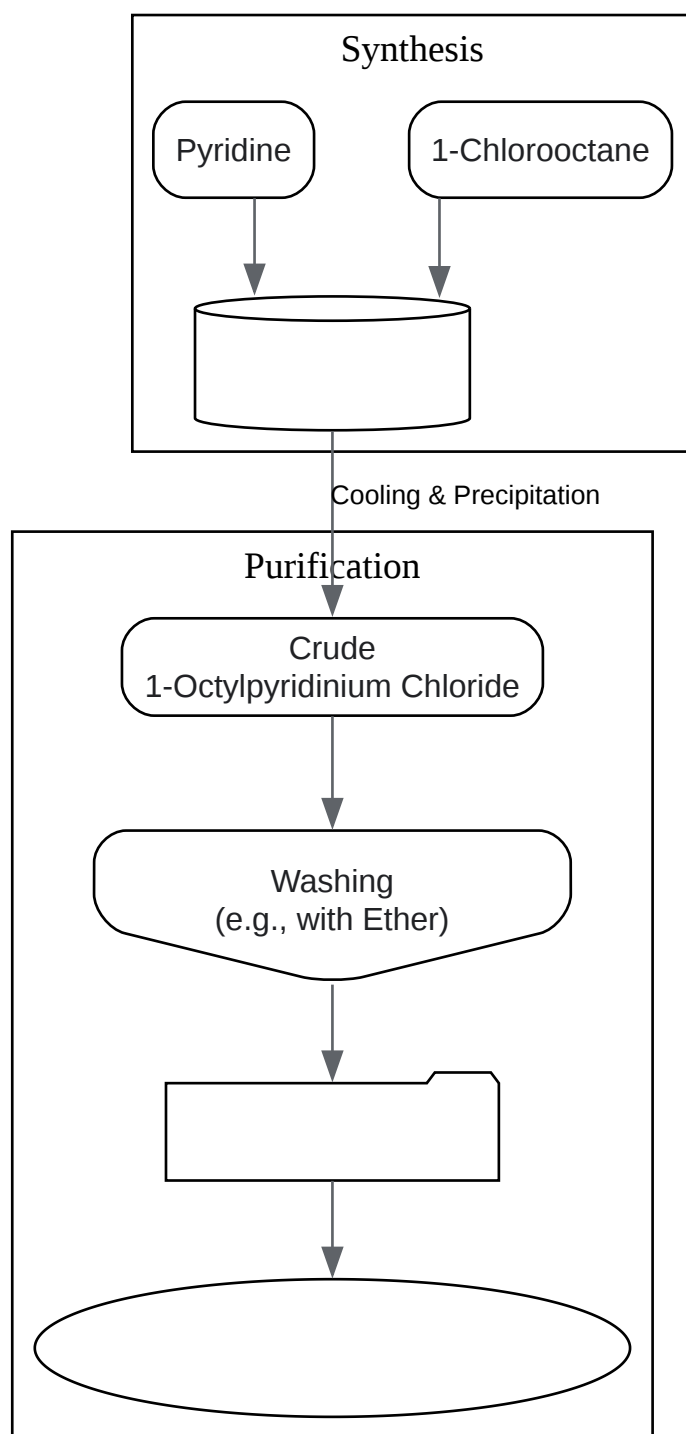
Procedure:

- The vibrating tube densimeter is calibrated using two standards of known density, typically dry air and deionized water.
- A sample of **1-octylpyridinium** chloride is injected into the U-shaped tube of the densimeter.
- The tube is set to oscillate, and the frequency of oscillation is measured.
- The density of the sample is calculated from the oscillation frequency using the calibration data.

- The temperature of the sample is precisely controlled during the measurement as density is temperature-dependent.

Synthesis and Purification Workflow

The synthesis of **1-octylpyridinium** chloride typically involves the quaternization of pyridine with an octyl halide. The following diagram illustrates a general workflow for its synthesis and purification.



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Caption: General workflow for the synthesis and purification of **1-octylpyridinium** chloride.

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References

- 1. DAM [digital.library.unt.edu]
- To cite this document: BenchChem. [In-Depth Technical Guide to 1-Octylpyridinium Chloride: Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14679969#1-octylpyridinium-chloride-melting-point-and-density]

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